

An In-depth Technical Guide to Calcium Bromide Dihydrate (CAS: 22208-73-7)

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Compound of Interest

Compound Name: Calcium bromide dihydrate

Cat. No.: B1591935

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Calcium bromide dihydrate ($\text{CaBr}_2 \cdot 2\text{H}_2\text{O}$), identified by the CAS number 22208-73-7, is a hydrated salt of calcium and bromine.^[1] This white, crystalline, and odorless solid is notable for its high solubility in water and hygroscopic nature.^{[1][2]} Its chemical properties make it a versatile compound with applications across various scientific disciplines, including chemical synthesis, pharmaceuticals, and materials science. In the realm of drug development, the bromide ion's historical use as a sedative and its interaction with GABA receptors, coupled with the biological significance of the calcium ion, make this compound a subject of interest.^{[3][4]} This technical guide provides a comprehensive overview of the physicochemical properties, experimental protocols, and relevant biological pathways associated with **calcium bromide dihydrate**.

Physicochemical Properties

Calcium bromide dihydrate is a white crystalline powder that can gradually turn yellow in the air.^[2] It is highly soluble in water and also shows solubility in ethanol and acetone.^[2] The compound is known to be hygroscopic, readily absorbing moisture from the atmosphere.^[5]

Table 1: Quantitative Physicochemical Data for **Calcium Bromide Dihydrate**

Property	Value	Reference(s)
CAS Number	22208-73-7	[2][5][6]
Molecular Formula	CaBr ₂ ·2H ₂ O	[2][5]
Molecular Weight	235.92 g/mol	[5][7]
Appearance	White crystalline powder	[2]
Melting Point	38.2 °C (for hexahydrate)	[2]
Solubility in Water	143 g/100 mL at 20 °C (anhydrous form)	[6]
pH (5% aqueous solution)	6.5 - 9.5	[8]
Purity	≥96%	[9]

Experimental Protocols

Synthesis of Dihydropyrimidones using Calcium Bromide as a Catalyst

Calcium bromide has been demonstrated as an efficient catalyst for the one-pot, three-component synthesis of dihydropyrimidones under solvent-free microwave conditions.[10] This method is highlighted for its eco-friendly approach, low catalyst loading, and short reaction times.[10]

Objective: To synthesize dihydropyrimidinone derivatives via a Biginelli-type reaction catalyzed by calcium bromide.

Materials:

- Substituted benzaldehyde
- β-ketoester (e.g., ethyl acetoacetate)
- Urea or thiourea
- Calcium bromide (CaBr₂)

- Microwave reactor
- Reaction flask
- Ethanol (for recrystallization)
- Standard laboratory glassware and purification apparatus

Procedure:

- In a reaction flask, combine the substituted benzaldehyde (1 mmol), β -ketoester (1 mmol), urea or thiourea (1.2 mmol), and calcium bromide (0.02 mmol, 2 mol%).[\[10\]](#)
- Thoroughly mix the components.
- Place the reaction flask in a microwave oven.[\[10\]](#)
- Irradiate the mixture under solvent-free conditions. The reaction progress should be monitored by thin-layer chromatography.
- Upon completion of the reaction, cool the mixture to room temperature.
- Add cold water to the reaction mixture to precipitate the crude product.
- Collect the solid product by filtration and wash with cold water.
- Purify the crude product by recrystallization from ethanol to obtain the pure dihydropyrimidinone.

Expected Outcome: High yield of the corresponding dihydropyrimidinone derivative. This protocol is compatible with a wide range of functional groups on the benzaldehyde.[\[10\]](#)

Analytical Methods for Quality Control

The purity and composition of calcium bromide can be ascertained through various analytical techniques.

Table 2: Analytical Methods for **Calcium Bromide Dihydrate**

Analysis	Method	Principle	Reference(s)
Identification of Bromide Ion	Precipitation with Silver Nitrate	Formation of a pale yellow silver bromide precipitate, which is sparingly soluble in ammonia.	[11] [12]
Identification of Calcium Ion	Flame Test	A brick-red flame coloration is indicative of the presence of calcium ions.	[11]
Quantitative Analysis of Calcium	Atomic Absorption Spectroscopy	Measures the absorption of light by free calcium atoms in the gaseous state.	[11]
Quantitative Analysis of Bromide	Ion Chromatography	Separates bromide ions from other anions based on their affinity for a stationary phase, followed by conductivity detection.	[11]
Water Content	Thermogravimetric Analysis (TGA)	Measures the change in mass of the sample as a function of temperature, allowing for the determination of water of hydration.	[13] [14]
Thermal Transitions	Differential Scanning Calorimetry (DSC)	Measures the difference in heat flow between the sample and a reference as a function of temperature, used to determine melting	[15] [16]

		points and other thermal events.
Crystal Structure	X-ray Diffraction (XRD)	Provides information about the crystalline structure, phase, and lattice parameters of the solid material. [11][17]

Signaling Pathways and Biological Interactions

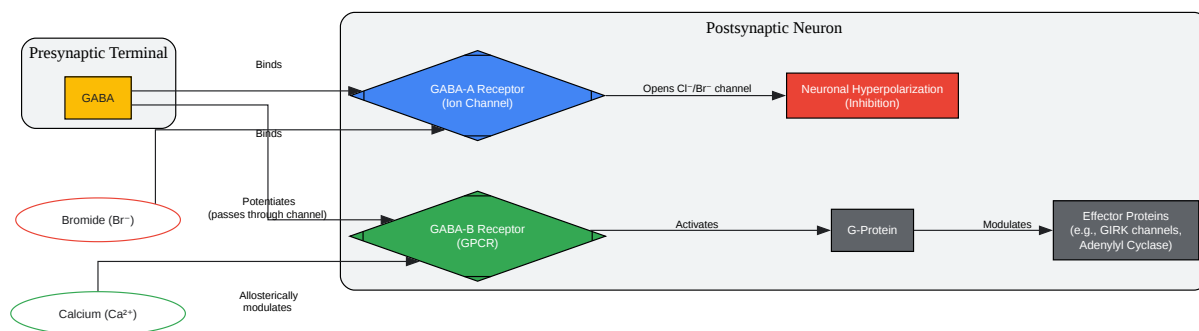
The constituent ions of **calcium bromide dihydrate**, Ca^{2+} and Br^- , have distinct and significant roles in biological systems, particularly in neuroscience.

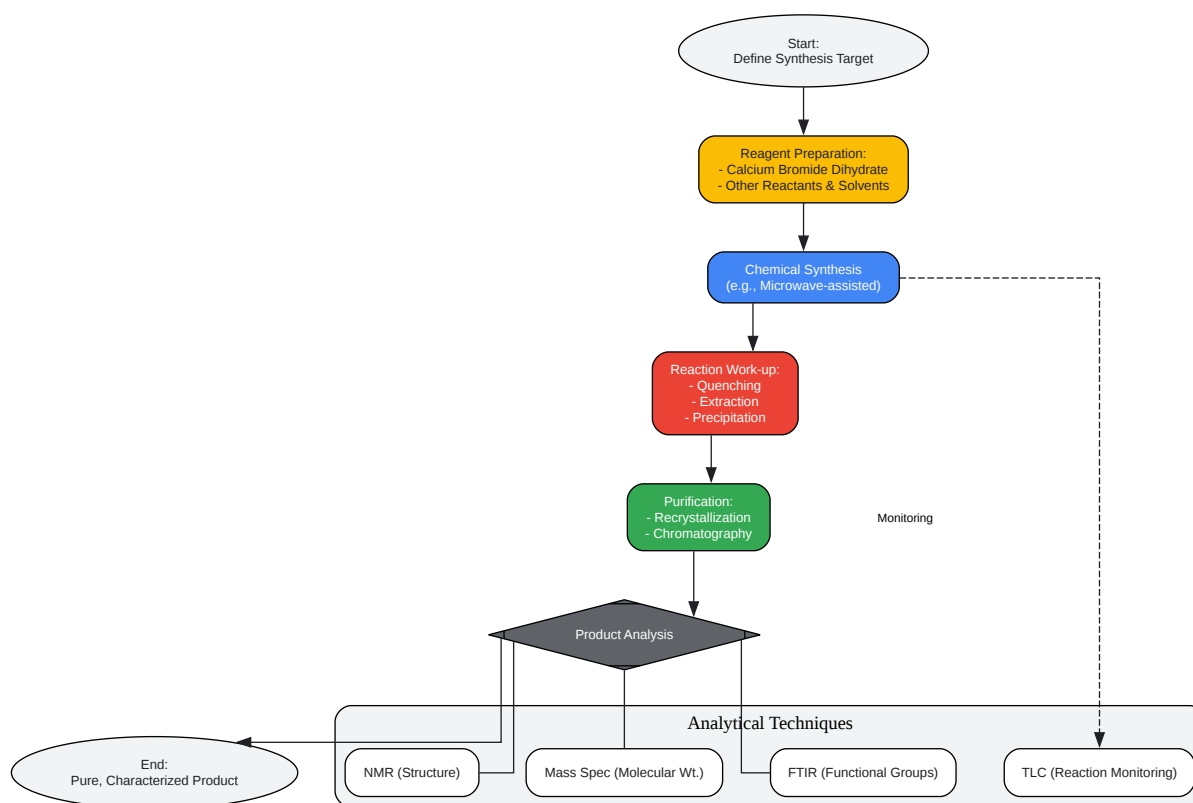
Bromide Ion and GABA Receptor Modulation

Historically, bromide salts were used as sedatives and anticonvulsants.[3][4] The mechanism of action is attributed to the bromide ion's ability to enhance GABA (γ -aminobutyric acid) receptor-mediated inhibitory neurotransmission.[3] GABA is the primary inhibitory neurotransmitter in the central nervous system.[18] Its receptors, particularly the GABA-A receptor, are ligand-gated ion channels that, upon activation, typically lead to an influx of chloride ions, hyperpolarizing the neuron and thus inhibiting action potential firing.[19][20] Bromide ions, being similar in size and charge to chloride ions, can pass through the GABA-A receptor channel, potentiating the inhibitory effect of GABA.

Calcium Ion as an Allosteric Modulator of GABA-B Receptors

The GABA-B receptor, a G-protein coupled receptor, is also modulated by extracellular calcium ions.[21] Studies have shown that Ca^{2+} can act as a positive allosteric modulator of the GABA-B receptor, enhancing the response to GABA.[21] This potentiation of GABA-B receptor activity by calcium can lead to downstream effects such as the activation of G-protein-coupled inwardly-rectifying potassium (GIRK) channels and inhibition of adenylyl cyclase.[21] Furthermore, GABA-B receptor activation in astrocytes can trigger intracellular calcium release from internal stores via the PLC/IP3 signaling cascade.[22]





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